

Oxazole-5-acetonitrile: A Versatile Intermediate for Modern Drug Discovery

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Compound of Interest

Compound Name: Oxazole-5-acetonitrile

Cat. No.: B3043888

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Abstract

The oxazole scaffold is a cornerstone in medicinal chemistry, prized for its unique electronic properties and its role as a bioisostere in numerous pharmacologically active agents. This technical guide delves into the untapped potential of **oxazole-5-acetonitrile**, a strategically functionalized building block poised for significant impact in pharmaceutical development. We will explore viable synthetic pathways, dissect the reactivity of its key functional groups, and present its application in the synthesis of complex molecular architectures, thereby providing researchers and drug development professionals with a comprehensive understanding of its utility as a versatile pharmaceutical intermediate.

Introduction: The Enduring Significance of the Oxazole Moiety

The oxazole ring, a five-membered heterocycle containing both nitrogen and oxygen, is a recurring motif in a vast array of natural products and synthetic pharmaceuticals.^{[1][2]} Its prevalence stems from its ability to engage in a variety of non-covalent interactions with biological targets, influencing a molecule's pharmacokinetic and pharmacodynamic profile.^[1] The oxazole nucleus is found in drugs with a wide spectrum of therapeutic applications, including anti-inflammatory, anticancer, antiviral, and antibacterial agents.^{[3][4][5][6]}

Oxazole-5-acetonitrile, with its reactive nitrile and methylene functionalities appended to the C5 position of the oxazole ring, represents a particularly valuable, yet underexplored,

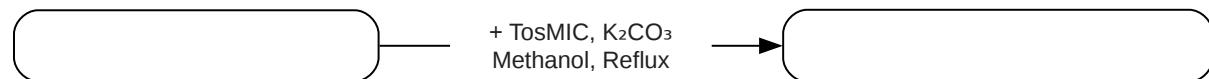
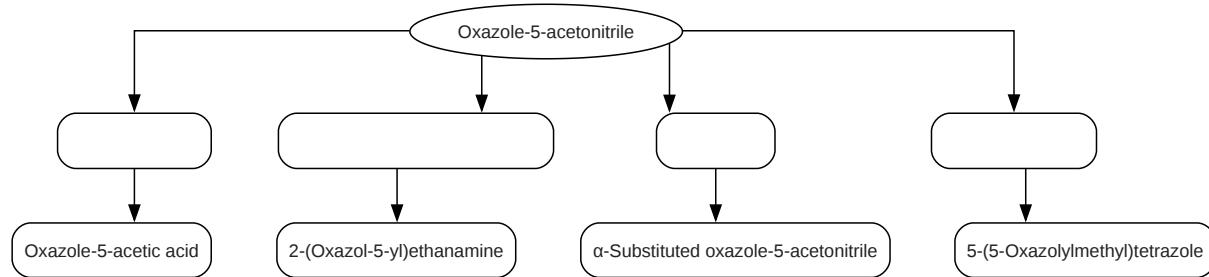
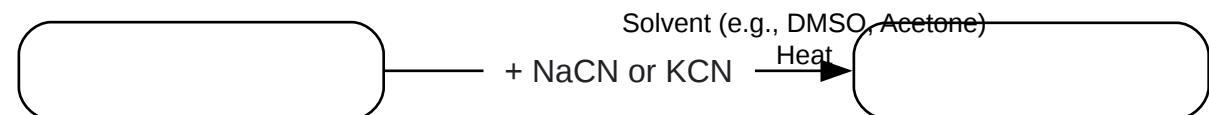
intermediate. This strategic placement of functional groups opens a gateway to a diverse range of chemical transformations, allowing for the facile introduction of various pharmacophores and the construction of complex molecular scaffolds.

Synthetic Strategies for Oxazole-5-acetonitrile

While direct literature procedures for the synthesis of **oxazole-5-acetonitrile** are scarce, several established methods for the preparation of substituted oxazoles can be logically extended to its synthesis. The following section outlines three plausible and robust synthetic routes.

Route 1: Nucleophilic Substitution on a Pre-formed Oxazole Ring

This is arguably the most direct and classical approach, predicated on the availability of a 5-(halomethyl)oxazole precursor. The key transformation is a nucleophilic substitution (SN2) reaction where a cyanide salt displaces a halide.



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References

- 1. Van Leusen Reaction | NROChemistry [nrochemistry.com]
- 2. Van Leusen Oxazole Synthesis [organic-chemistry.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
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